

An In-depth Technical Guide to the Health and Safety of 3-Ethylbenzaldehyde

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Compound of Interest

Compound Name: **3-Ethylbenzaldehyde**

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Chemical and Physical Properties

3-Ethylbenzaldehyde is an aromatic aldehyde with the chemical formula C₉H₁₀O.[1] It is a colorless to pale yellow liquid with a characteristic almond-like odor.[2] Understanding its physical properties is crucial for safe handling, storage, and experimental design.

Property	Value	Source(s)
CAS Number	34246-54-3	[1] [3] [4]
Molecular Formula	C ₉ H ₁₀ O	[2]
Molecular Weight	134.17 g/mol	[1] [5]
Boiling Point	214.3 °C at 760 mmHg	[2] [6]
Flash Point	86.6 °C (188.0 °F)	[2] [6]
Density	1.001 g/cm ³	[2]
Vapor Pressure	0.157 mmHg at 25 °C	[2] [6]
Solubility	Soluble in water (397.7 mg/L at 25°C, est.), Chloroform (Slightly), Methanol (Slightly)	[2] [6]
Refractive Index	1.548	[2]
InChI Key	LLYXUFQXCNIGDG-UHFFFAOYSA-N	[1]

Health and Safety Information

The primary hazards associated with **3-Ethylbenzaldehyde** involve irritation to the skin, eyes, and respiratory system.[\[1\]](#)

GHS Hazard Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **3-Ethylbenzaldehyde** is classified as follows:

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07

Signal Word: Warning[1][3]

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, P501.[1]

Toxicological Data Summary

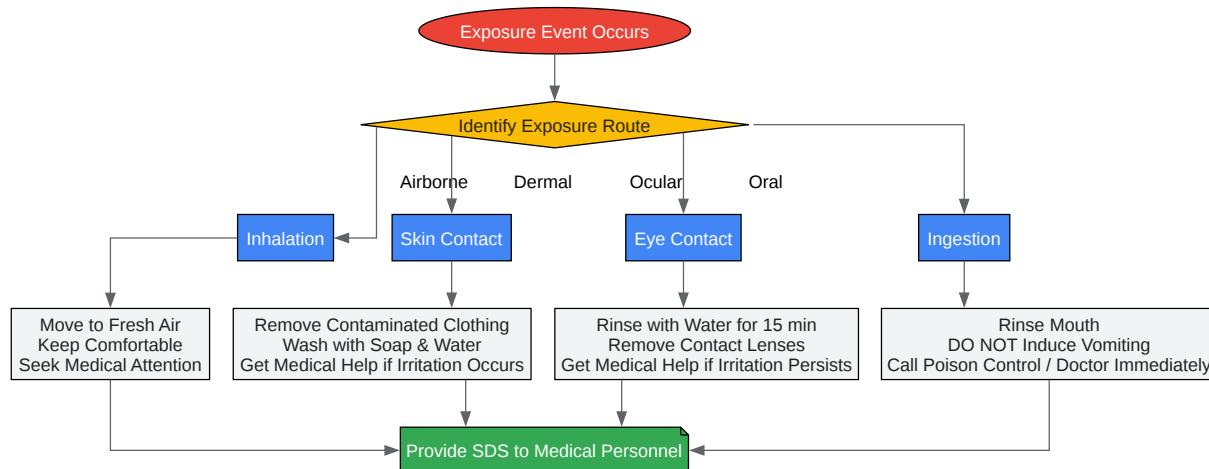
Comprehensive toxicological data for **3-Ethylbenzaldehyde** is limited.[6] The chemical, physical, and toxicological properties have not been thoroughly investigated. Much of the available safety information is based on structurally similar compounds. For its isomer, 4-ethylbenzaldehyde, risk assessments have been conducted using read-across data from benzaldehyde.[7] Researchers should treat **3-Ethylbenzaldehyde** as a substance with unknown long-term health effects and handle it with appropriate caution.

Toxicity Endpoint	Data
Oral/Parenteral Toxicity	Not determined
Dermal Toxicity	Not determined
Inhalation Toxicity	Not determined
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: Remove the victim to fresh air and keep them comfortable for breathing.[3] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical help.[3]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do.[3] If eye irritation persists, get medical advice/attention.[8]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[3] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]



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Caption: First aid decision tree for **3-Ethylbenzaldehyde** exposure.

Handling, Storage, and Personal Protection

- Handling: Handle in a well-ventilated place or under a chemical fume hood.[3] Avoid breathing vapors, mist, or gas.[3] Avoid contact with skin and eyes.[3] Use non-sparking tools and take precautionary measures against static discharge.[3][9] Wash hands thoroughly after handling.
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen or argon).[2][3] Store locked up.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Use safety glasses with side shields or chemical goggles approved under government standards like NIOSH (US) or EN 166 (EU).
 - Skin Protection: Wear suitable protective clothing and chemical-impermeable gloves.[3]
 - Respiratory Protection: If ventilation is inadequate or vapors/aerosols are generated, use a NIOSH-approved respirator with appropriate cartridges.

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Caption: General laboratory workflow for handling hazardous chemicals.

Fire and Explosion Hazards

3-Ethylbenzaldehyde is not classified as a flammable liquid, but it is combustible.

- Flash Point: 86.6 °C (188.0 °F)[2][6]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[3]
- Specific Hazards: Vapors may be heavier than air and can spread along floors. In case of fire, hazardous decomposition products such as carbon oxides can be formed.
- Fire-fighter Precautions: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves and eye protection.[3] Ensure adequate ventilation and remove all sources of ignition. Evacuate personnel to safe areas.[3]
- Environmental Precautions: Prevent the chemical from entering drains, as it should not be released into the environment.[3][10]
- Containment and Cleanup: Collect and arrange for disposal. Keep the chemical in suitable, closed containers. Use spark-proof tools and explosion-proof equipment during cleanup.[3] Absorb the spill with inert material (e.g., sand, earth).

Experimental Protocols

Synthesis of 3-Ethylbenzaldehyde from m-Bromobenzaldehyde

The following protocol is adapted from the literature for the synthesis of **3-Ethylbenzaldehyde**. [4]

Materials:

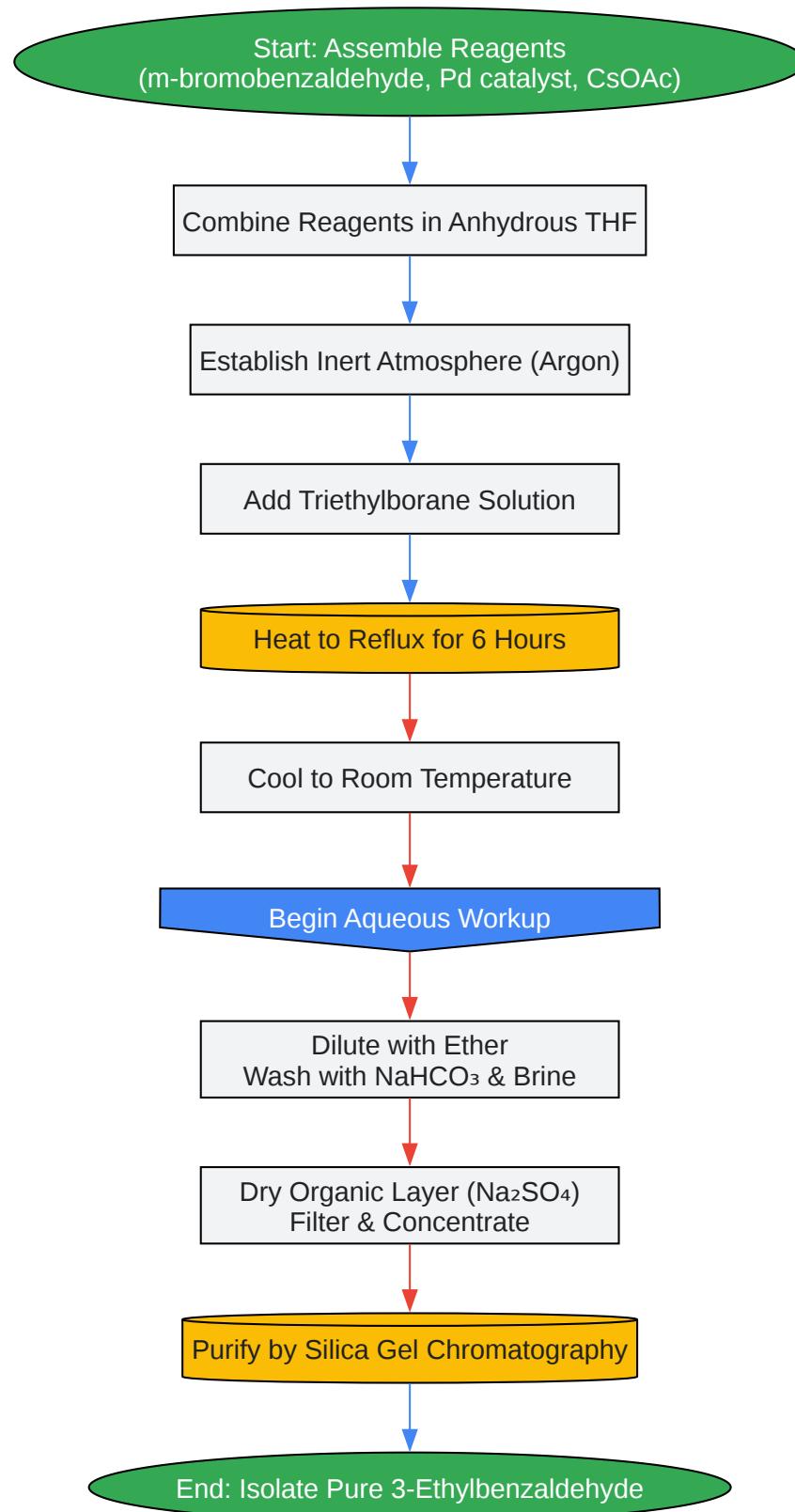
- m-Bromobenzaldehyde (2.00 mmol)
- Pd(dppf)Cl₂ (20.0 µmol)

- Cesium acetate (CsOAc) (2.00 mmol)
- Triethylborane (1.0 M in THF, 2.00 mL, 2.00 mmol)
- Anhydrous Tetrahydrofuran (THF) (3.0 mL)
- Diethyl ether
- Saturated aqueous NaHCO₃
- Brine
- Anhydrous Na₂SO₄
- Argon gas supply
- Reaction vessel with reflux condenser
- Silica gel for column chromatography

Procedure:

- Reaction Setup: To a reaction vessel containing m-bromobenzaldehyde (0.370 g, 2.00 mmol), Pd(dppf)Cl₂ (14.6 mg, 20.0 μ mol), and CsOAc (0.384 g, 2.00 mmol), add anhydrous THF (3.0 mL).
- Inert Atmosphere: Purge the vessel with argon gas to establish an inert atmosphere.
- Reagent Addition: Add triethylborane (1.0 M in THF, 2.00 mL, 2.00 mmol) to the suspension.
- Reflux: Heat the mixture to reflux and maintain for 6 hours.
- Workup: After the reaction is complete, cool the mixture to room temperature.
- Extraction: Dilute the reaction mixture with diethyl ether. Wash sequentially with saturated aqueous NaHCO₃ and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under vacuum.

- Purification: Purify the resulting residue by silica gel flash column chromatography to yield **3-ethylbenzaldehyde** as a colorless oil.



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Caption: Experimental workflow for the synthesis of **3-Ethylbenzaldehyde**.

Biological Activity and Signaling Pathways

3-Ethylbenzaldehyde is a natural compound found in some plants, such as *Capsicum annuum* and *Cinnamomum zeylanicum*.^[4] Limited research has shown it possesses some antimicrobial activity against Gram-positive bacteria, including *Staphylococcus aureus* and *Mycobacterium tuberculosis*.^[4] However, the specific signaling pathways or mechanisms of action involved in this antimicrobial activity have not been elucidated. There is currently no data available in the reviewed literature detailing the interaction of **3-Ethylbenzaldehyde** with specific signaling pathways in mammalian systems. Further research is required to understand its biological effects and potential as a modulator of cellular pathways.

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